

5-Methylindan: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 5-Methylindan

Cat. No.: B054010

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An In-depth Guide for Researchers and Drug Development Professionals

Abstract

5-Methylindan is a hydrocarbon-based organic compound belonging to the indan family, characterized by a benzene ring fused to a cyclopentane ring with a methyl group substitution. This technical guide provides a thorough examination of the discovery, history, and chemical properties of **5-Methylindan**. It includes a compilation of its physicochemical and spectral data, a detailed, though generalized, experimental protocol for its synthesis, and a discussion of its known applications. While the specific biological activity and signaling pathways of **5-Methylindan** are not extensively documented in publicly available literature, this guide serves as a foundational resource for researchers and professionals in drug development and organic synthesis.

Introduction

Indan and its derivatives are significant structural motifs in medicinal chemistry and materials science. The introduction of a methyl group to the indan backbone, as in **5-Methylindan**, can influence its lipophilicity, steric profile, and metabolic stability, making it a valuable building block in the synthesis of more complex molecules. This document aims to consolidate the available technical information on **5-Methylindan** to support further research and development.

Discovery and History

Detailed information regarding the initial discovery and the specific researchers who first synthesized **5-Methylindan** is not readily available in comprehensive historical records. However, the synthesis of related indan derivatives dates back to the early 20th century, with significant advancements in synthetic methodologies occurring throughout the decades. A key reference for a synthetic route that can produce **5-Methylindan** is found in The Journal of Organic Chemistry, published in 1988, suggesting its synthesis and study were of interest in the late 20th century for organic chemistry applications.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **5-Methylindan** is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **5-Methylindan**

Property	Value	Reference
CAS Number	874-35-1	[1][2]
Molecular Formula	C ₁₀ H ₁₂	[1]
Molecular Weight	132.20 g/mol	[1]
Melting Point	57-59 °C	[3]
Boiling Point	203.5 - 204.15 °C (rough estimate)	
Density	0.9440 - 0.98 g/cm ³	
Refractive Index	1.5336	
InChIKey	RFXBCGVZEJEYGG-UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=CC2=C(CCC2)C=C1</chem>	[1]

Table 2: Spectroscopic Data for **5-Methylindan**

Spectrum Type	Data Highlights	Reference
¹³ C NMR	Instrument: JEOL-270	[1]
GC-MS	Technique: GC/MS. Key m/z peaks: 132 (M+), 117, 131.	[1]
IR	(Data for the precursor 5-Methyl-indan-1-one is available)	[4]

Synthesis of 5-Methylindan

While a specific, detailed experimental protocol from the primary literature for the synthesis of **5-Methylindan** could not be exhaustively detailed, a general and plausible synthetic pathway involves the Clemmensen or Wolff-Kishner reduction of 5-methyl-1-indanone. The following is a representative experimental protocol for such a transformation.

Experimental Protocol: Wolff-Kishner Reduction of 5-Methyl-1-indanone

Objective: To synthesize **5-Methylindan** from 5-methyl-1-indanone.

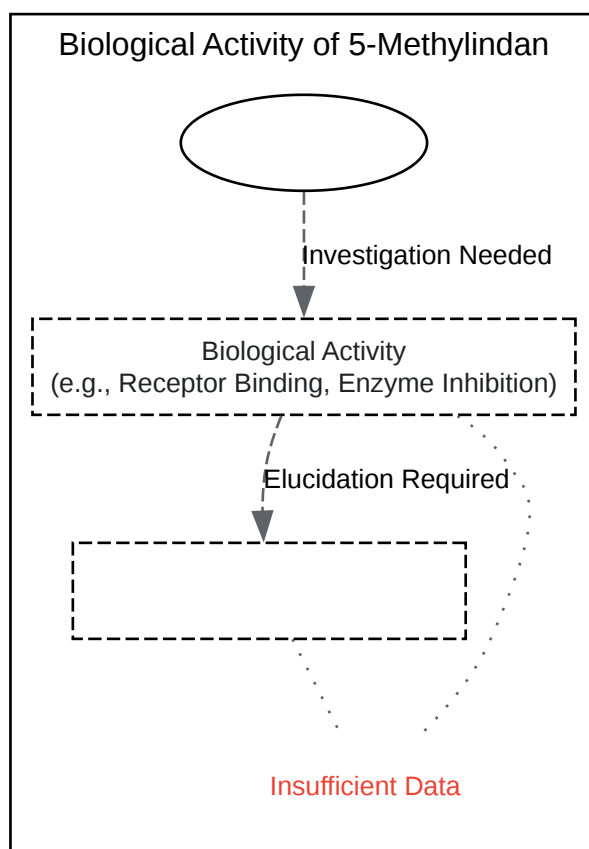
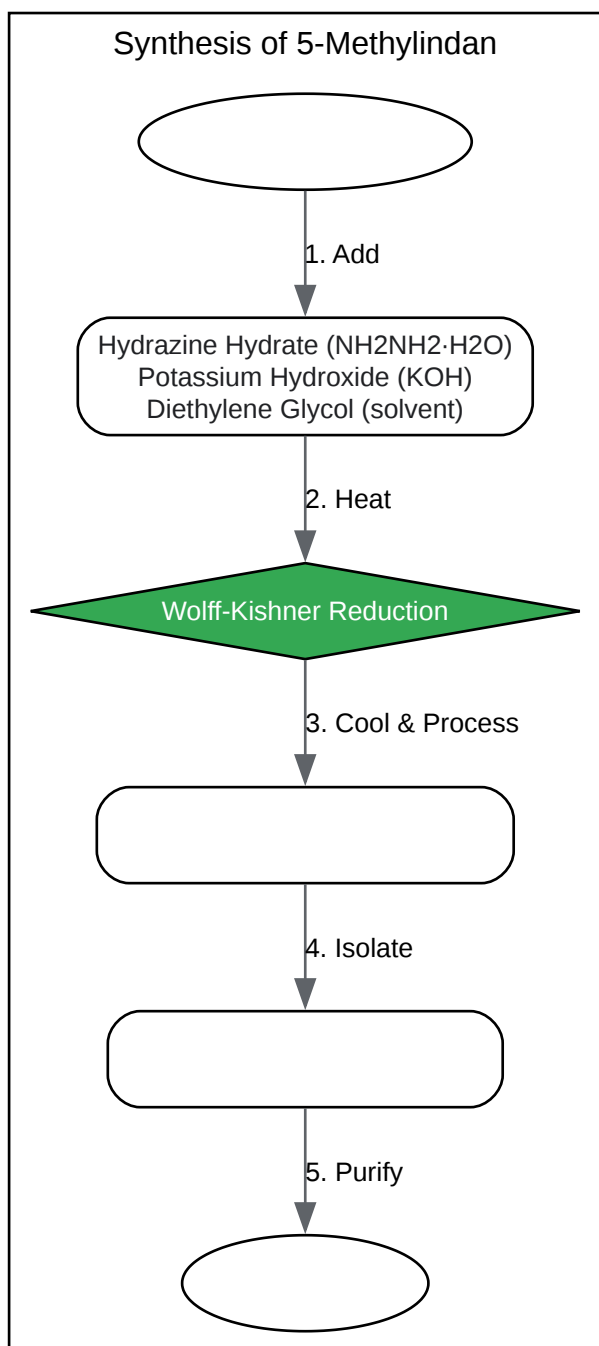
Materials:

- 5-methyl-1-indanone
- Hydrazine hydrate (80%)
- Potassium hydroxide
- Diethylene glycol
- Hydrochloric acid (for workup)
- Diethyl ether (for extraction)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 5-methyl-1-indanone in diethylene glycol.
- **Addition of Reagents:** Add hydrazine hydrate and potassium hydroxide pellets to the solution.
- **Heating:** Heat the mixture to a temperature that allows for the removal of water and excess hydrazine (typically around 180-200 °C). The reaction is monitored by the cessation of gas evolution.
- **Reflux:** Continue to heat the reaction mixture under reflux for several hours to ensure the complete reduction of the ketone.
- **Workup:** Cool the reaction mixture to room temperature and dilute with water. Acidify the mixture with hydrochloric acid.
- **Extraction:** Extract the aqueous layer with diethyl ether.
- **Drying and Evaporation:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter and remove the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude **5-Methylindan** by distillation or column chromatography on silica gel.

Diagram 1: Generalized Synthetic Workflow for **5-Methylindan**



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